

physical properties of 2,2-Dichlorobutanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dichlorobutanoic acid

Cat. No.: B076014

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of 2,2-Dichlorobutanoic Acid

This technical guide provides a comprehensive overview of the core physical properties of **2,2-Dichlorobutanoic acid**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations to illustrate key concepts and workflows.

Core Physical and Chemical Properties

2,2-Dichlorobutanoic acid, with the chemical formula $C_4H_6Cl_2O_2$, is a halogenated carboxylic acid.^{[1][2]} At room temperature, it exists as a colorless, corrosive liquid with a pungent odor.^[1] Its chemical structure is characterized by a butane chain with two chlorine atoms and a carboxylic acid group attached to the second carbon atom.

Quantitative Data Summary

The known physical properties of **2,2-Dichlorobutanoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	2,2-dichlorobutanoic acid	[3]
CAS Number	13023-00-2	[2][4]
Molecular Formula	C ₄ H ₆ Cl ₂ O ₂	[2][3]
Molecular Weight	156.99 g/mol	[2][3]
Appearance	Colorless liquid	[1]
Odor	Pungent	[1]
Density	~1.401 g/cm ³	[2][5]
Boiling Point	218.1 °C at 760 mmHg	[2][5]
Flash Point	85.7 °C	[2][6]
Refractive Index	~1.479	[2][5]
pKa (Predicted)	~1.0 ± 0.18	[4][7]
Water Solubility	Moderately soluble	[1]
Organic Solvent Solubility	Soluble in ethanol and acetone	[1]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **2,2-Dichlorobutanoic acid**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- A small sample of **2,2-Dichlorobutanoic acid** (a few mL) is placed into a distillation flask.
- A thermometer is positioned so that the top of the bulb is level with the side arm of the flask.

- The flask is heated gently in a heating mantle or an oil bath.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the observed boiling point.
- Since boiling point is pressure-dependent, the atmospheric pressure should be recorded at the time of the measurement. The value of 218.1°C is the boiling point at standard pressure (760 mmHg).[\[2\]](#)

Determination of Density

Density is the mass of a substance per unit volume. As **2,2-Dichlorobutanoic acid** is a liquid, its density can be determined using a pycnometer or a digital density meter.

Methodology (using a pycnometer):

- The mass of a clean, dry pycnometer is accurately measured (m_1).
- The pycnometer is filled with distilled water of a known temperature, and its mass is measured (m_2). The density of water (ρ_{water}) at this temperature is known.
- The pycnometer is emptied, dried, and then filled with **2,2-Dichlorobutanoic acid** at the same temperature. Its mass is measured again (m_3).
- The volume of the pycnometer (V) is calculated: $V = (m_2 - m_1) / \rho_{\text{water}}$.
- The density of the **2,2-Dichlorobutanoic acid** (ρ_{acid}) is then calculated: $\rho_{\text{acid}} = (m_3 - m_1) / V$.

Qualitative Solubility Analysis

The solubility of **2,2-Dichlorobutanoic acid** in various solvents provides insight into its polarity and acidic nature.

Methodology:

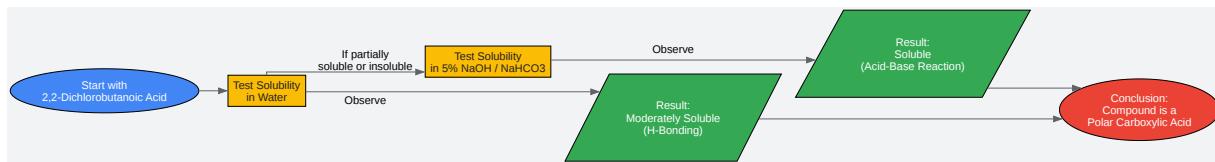
- Water Solubility: Add approximately 0.1 mL of **2,2-Dichlorobutanoic acid** to 2 mL of deionized water in a test tube.[\[8\]](#) Agitate the mixture vigorously.[\[8\]](#) Observe if the acid

dissolves completely, indicating moderate to high solubility.[1] The carboxylic acid group allows for hydrogen bonding with water.[1]

- **Organic Solvent Solubility:** Repeat the process with organic solvents such as ethanol and acetone.[1] The compound is expected to be fully miscible due to favorable dipole-dipole interactions.
- **Aqueous Base Solubility:** Add approximately 0.1 mL of the acid to 2 mL of 5% aqueous sodium hydroxide (NaOH) solution and, in a separate test tube, to 2 mL of 5% aqueous sodium bicarbonate (NaHCO₃) solution.[8][9] The acid should dissolve readily in both basic solutions due to the acid-base reaction forming the highly water-soluble sodium 2,2-dichlorobutanoate salt. Observation of effervescence (CO₂ gas) in the NaHCO₃ solution is a strong confirmation of a carboxylic acid.[10]

Visualizations

The following diagrams, created using the DOT language, illustrate a logical workflow for solubility and acidity determination and the chemical principle behind the acidity of **2,2-Dichlorobutanoic acid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 2,2-dichlorobutanoic acid | 13023-00-2 [chemnet.com]
- 3. 2,2-Dichlorobutanoic acid | C4H6Cl2O2 | CID 17290 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,2-Dichlorobutanoic acid | 13023-00-2 [chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. 13023-00-2_2,2-dichlorobutanoic acid CAS号:13023-00-2_2,2-dichlorobutanoic acid 【结构式 性质 英文】 - 化源网 [chemsrc.com]
- 7. 2,2-Dichlorobutanoic acid | 13023-00-2 [m.chemicalbook.com]
- 8. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 9. scribd.com [scribd.com]
- 10. web.mnstate.edu [web.mnstate.edu]
- To cite this document: BenchChem. [physical properties of 2,2-Dichlorobutanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076014#physical-properties-of-2-2-dichlorobutanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com